

Application Note: Analysis of OTS514-Induced Apoptosis using Flow Cytometry

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Compound of Interest

Compound Name: OTS514

Cat. No.: B560097

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Introduction

OTS514 is a potent and selective small-molecule inhibitor of T-LAK cell-originated protein kinase (TOPK), also known as PDZ-binding kinase (PBK).[1][2] TOPK is a serine/threonine kinase that is highly expressed in various types of cancer cells but shows low expression in most normal tissues.[3] It plays a crucial role in mitosis, cell proliferation, and the maintenance of cancer stem cells.[4][5] Inhibition of TOPK by **OTS514** has been shown to induce cell cycle arrest and apoptosis in a variety of cancer cell lines, including those from multiple myeloma, oral squamous carcinoma, and ovarian cancer.[3][6][7] The mechanism of **OTS514**-induced apoptosis involves the disruption of multiple pro-survival signaling pathways, including AKT, p38 MAPK, and NF- κ B, leading to the activation of apoptotic cascades.[4][5]

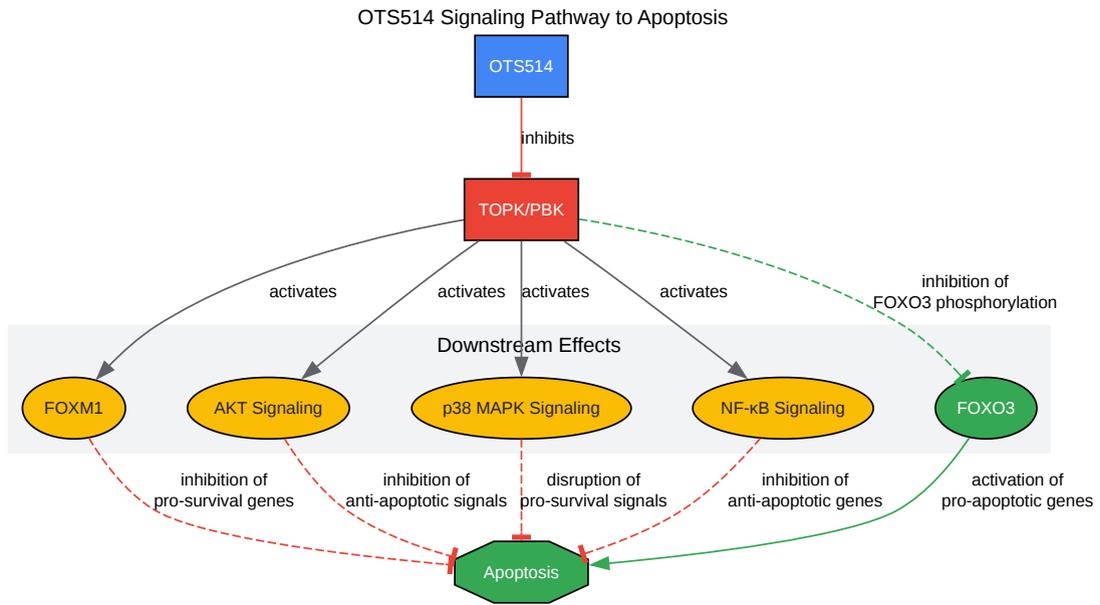
This application note provides a detailed protocol for the analysis of apoptosis induced by **OTS514** in cancer cells using flow cytometry with Annexin V and Propidium Iodide (PI) staining. Annexin V is a calcium-dependent phospholipid-binding protein that has a high affinity for phosphatidylserine (PS), which is translocated from the inner to the outer leaflet of the plasma membrane during the early stages of apoptosis.[8][9] Propidium Iodide is a fluorescent DNA intercalating agent that is excluded by viable cells with intact cell membranes.[8][9] Therefore, dual staining with Annexin V and PI allows for the differentiation of viable cells (Annexin V-/PI-), early apoptotic cells (Annexin V+/PI-), and late apoptotic or necrotic cells (Annexin V+/PI+).[8][10]

Data Presentation

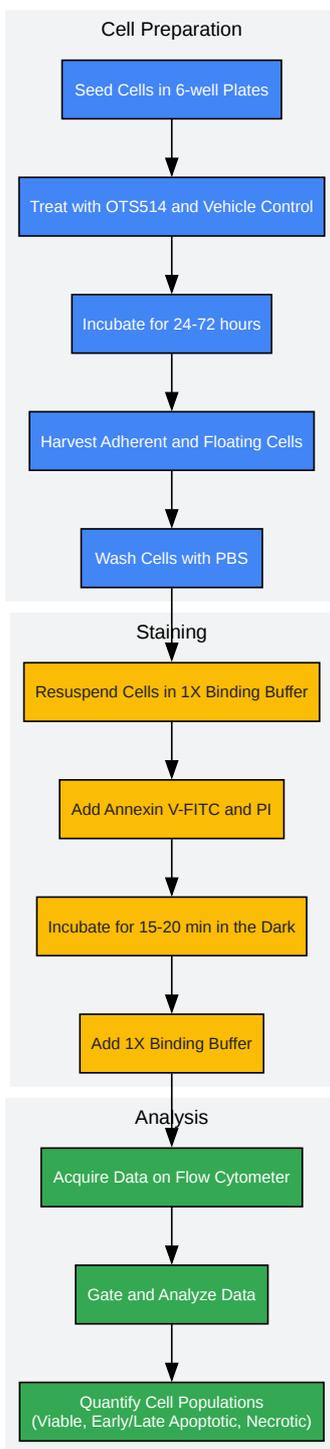
The following table summarizes the inhibitory concentrations (IC50) of **OTS514** in various cancer cell lines, demonstrating its potent anti-proliferative activity. This data can be used as a reference for determining the appropriate concentration range for inducing apoptosis in specific cell types.

Cell Line Type	Specific Cell Lines	IC50 Range (nM)	Reference
Kidney Cancer	VMRC-RCW, Caki-1, Caki-2, 769-P, 786-O	19.9 - 44.1	[2]
Ovarian Cancer	Not specified	3.0 - 46	[2][7]
Small Cell Lung Cancer	Not specified	0.4 - 42.6	[7]
Multiple Myeloma	Various human myeloma cell lines	11.6 - 29.4	[7]
TOPK-positive Cancer	Not specified	1.5 - 14	[7]

Signaling Pathway of OTS514-Induced Apoptosis



Flow Cytometry Apoptosis Assay Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Potent anti-myeloma activity of the TOPK inhibitor OTS514 in pre-clinical models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. OTS514 is a Highly Potent TOPK Inhibitor with Anti-Myeloma Activity | MedChemExpress [medchemexpress.eu]
- 6. PDZ-binding kinase inhibitor OTS514 suppresses the proliferation of oral squamous carcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Buy OTS514 [smolecule.com]
- 8. Annexin V staining assay protocol for apoptosis | Abcam [abcam.com]
- 9. benchchem.com [benchchem.com]
- 10. bosterbio.com [bosterbio.com]
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